

An In-depth Technical Guide to Benzhydrylsulfanylbenezene and its Congeners

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Compound of Interest

Compound Name: Benzhydrylsulfanylbenezene

Cat. No.: B15481117

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Introduction

This technical guide addresses the discovery, history, and properties of the chemical entity "**Benzhydrylsulfanylbenezene**." Initial research indicates that this specific nomenclature is not commonly used in scientific literature. However, the name structurally implies diphenylmethyl phenyl sulfide. This guide will therefore focus on diphenylmethyl phenyl sulfide and the closely related, well-documented compound, diphenyl sulfide. The information is intended for researchers, scientists, and professionals in drug development, providing a comprehensive overview of the available chemical and biological data.

Compound Identity and Nomenclature

The compound "**Benzhydrylsulfanylbenezene**" logically translates to a molecule where a benzhydryl group (diphenylmethyl) is attached to a sulfur atom, which is subsequently bonded to a benzene ring. This structure is more formally known as diphenylmethyl phenyl sulfide.

While literature specifically on diphenylmethyl phenyl sulfide is sparse, extensive data exists for the structurally similar diphenyl sulfide, where two phenyl groups are directly attached to a sulfur atom. This guide will leverage data on diphenyl sulfide to provide insights into the potential properties and synthesis of its benzhydryl analogue, alongside the direct information available.

Physicochemical Properties

The properties of diphenyl sulfide are well-documented and provide a useful reference point.

Property	Value	Reference
Molecular Formula	C ₁₂ H ₁₀ S	[1]
Molar Mass	186.27 g/mol	[1]
Appearance	Colorless liquid	[2]
Odor	Unpleasant	[2]
Melting Point	-25.9 °C	[2]
Boiling Point	296 °C	[2]
Density	1.113 g/cm ³ (at 20 °C)	[2]
Solubility in water	Insoluble	[2]
Solubility in other solvents	Soluble in diethyl ether, benzene, carbon disulfide	[2]
Refractive Index (n _D ²⁰)	1.6327	[2]

Synthesis and Experimental Protocols

While a specific protocol for diphenylmethyl phenyl sulfide is not readily available, the synthesis of diphenyl sulfide is well-established and provides a foundational methodology. A common method is the Friedel-Crafts reaction between benzene and sulfur dichloride or thionyl chloride, catalyzed by aluminum chloride.

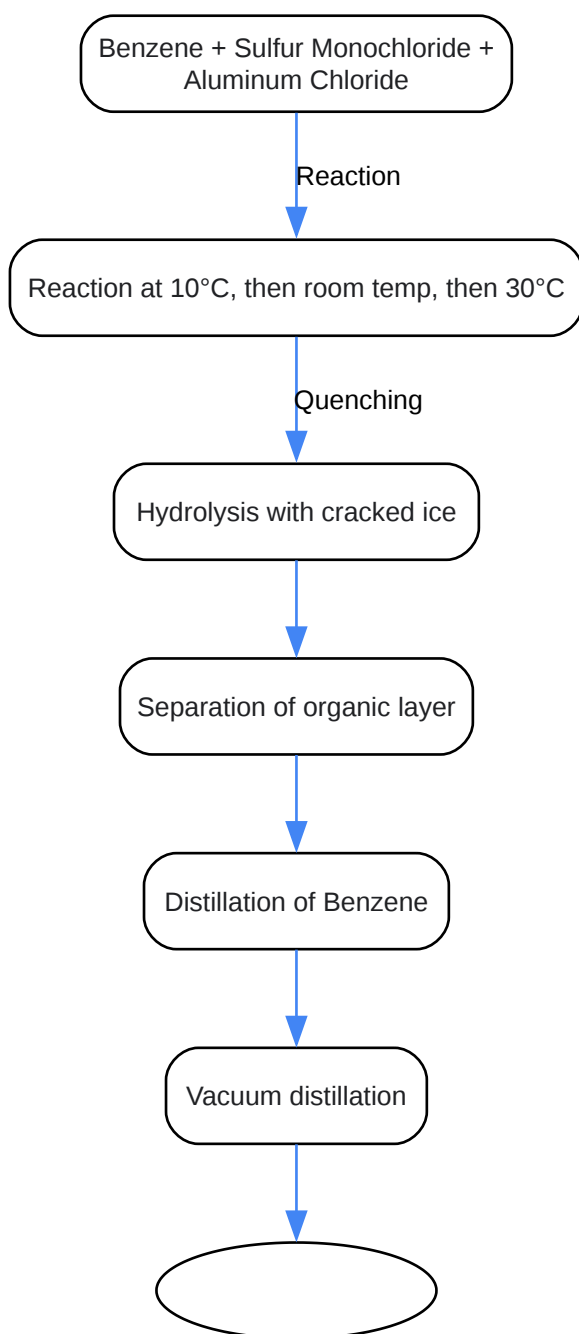
Experimental Protocol: Synthesis of Diphenyl Sulfide

A representative procedure for the synthesis of diphenyl sulfide is the reaction of benzene with sulfur chloride in the presence of aluminum chloride.[3]

- Reactants: Benzene, Sulfur Monochloride (S₂Cl₂), Anhydrous Aluminum Chloride (AlCl₃)
- Procedure:

- A solution of sulfur monochloride is added dropwise to a stirred mixture of benzene and anhydrous aluminum chloride, while maintaining a low temperature (around 10°C). The reaction evolves hydrogen chloride gas.[\[3\]](#)
- After the addition is complete, the reaction mixture is stirred at room temperature for a couple of hours and then gently heated (around 30°C) until the evolution of HCl gas ceases.[\[3\]](#)
- The reaction mixture is then hydrolyzed by pouring it onto cracked ice.[\[3\]](#)
- The organic layer is separated, and the benzene is removed by distillation.[\[3\]](#)
- The resulting crude diphenyl sulfide is purified by vacuum distillation.[\[3\]](#)

Diagram of Synthesis Workflow



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Caption: Workflow for the synthesis of diphenyl sulfide.

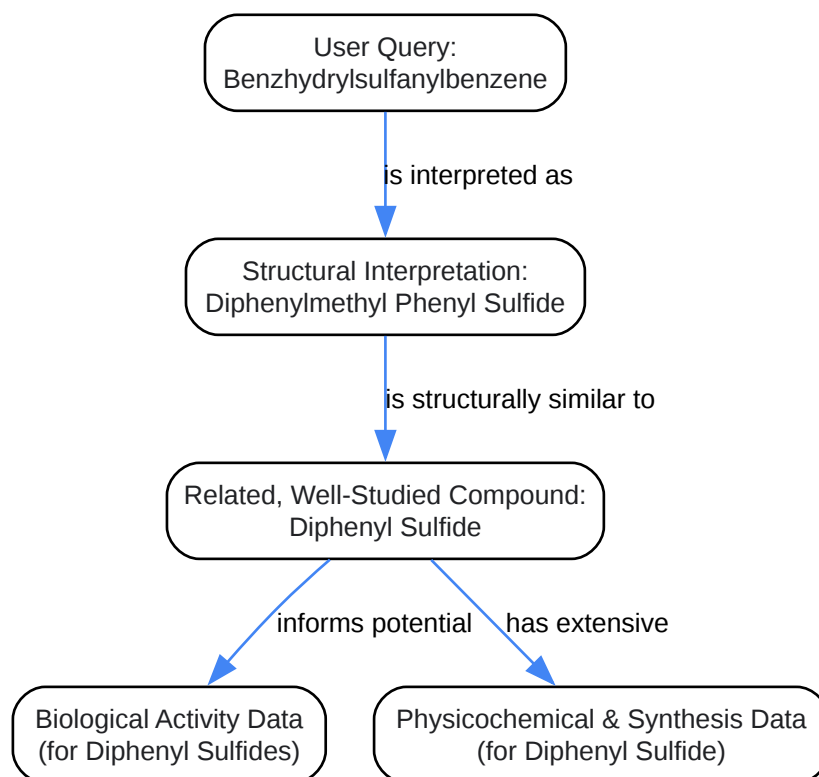
Biological Activity

Specific biological activity for "**Benzhydrylsulfanylbenzene**" (diphenylmethyl phenyl sulfide) is not reported in the reviewed literature. However, studies on the broader class of diphenyl sulfides and related organosulfur compounds indicate potential bioactivity.

- **Anticancer Potential:** Certain substituted diphenyl sulfides have been shown to exhibit cytotoxic effects on tumor cells. For instance, bis(2-bromo-4,5-dimethoxyphenyl)sulfide has been demonstrated to block cells in the G2/M phase of the cell cycle, suggesting a disruption of the mitotic apparatus.[4]
- **Antioxidant and Other Activities of Related Compounds:** The related compound diphenyl diselenide has been studied for its antioxidant properties and neuroprotective effects.[5] While selenium and sulfur compounds can have different biological profiles, this suggests that the core diphenyl scaffold can be a carrier for various biological functions.

Logical Relationship Diagram

The following diagram illustrates the relationship between the initial query and the available scientific information.



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Caption: Relationship between the user query and the provided data.

Conclusion

While "**Benzhydrylsulfanylbenzene**" is not a standard chemical name, it most likely refers to diphenylmethyl phenyl sulfide. Due to the limited specific data on this compound, this guide has provided a comprehensive overview of the closely related and well-characterized diphenyl sulfide. The synthesis, physicochemical properties, and potential biological activities discussed herein provide a solid foundation for researchers interested in this class of organosulfur compounds. Further research is warranted to synthesize and characterize diphenylmethyl phenyl sulfide and to explore its specific biological profile, which may hold promise in areas such as oncology, based on the activity of its structural congeners.

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